

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Bromosalicylaldehyde

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Compound of Interest

Compound Name: 5-Bromosalicylaldehyde

Cat. No.: B098134

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Essential safety protocols and logistical plans are critical for the secure and effective use of **5-Bromosalicylaldehyde** in research and development. This guide provides immediate, procedural, and step-by-step instructions for laboratory professionals. Adherence to these guidelines is paramount for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **5-Bromosalicylaldehyde**, a comprehensive approach to safety involves a combination of engineering controls and personal protective equipment to minimize exposure. [1][2][3] Facilities must be equipped with eyewash stations and safety showers in close proximity to the workstation. [1][2][3]

Engineering Controls:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to control dust and vapor exposure. [1][2][3]

Required Personal Protective Equipment:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Glasses	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option. Inspect gloves prior to use.[2][4]
Body Protection	Lab coat or protective clothing	Wear appropriate protective clothing to prevent skin exposure.[3]
Respiratory Protection	NIOSH-approved respirator	A dust mask (type N95) is recommended, especially when dealing with the solid form to avoid dust inhalation.

Operational Plan for Handling 5-Bromosalicylaldehyde

A systematic approach to handling **5-Bromosalicylaldehyde**, from preparation to disposal, is essential for minimizing risks.

1. Preparation and Handling:

- Pre-handling Check: Before use, ensure all necessary PPE is available and in good condition. Confirm that the fume hood is functioning correctly.
- Handling: Avoid generating dust.[1][3] Do not get the chemical in your eyes, on your skin, or on your clothing.[1][3] Avoid ingestion and inhalation.[1][3] Wash hands and any exposed skin thoroughly after handling.[1][2]

2. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- This material is air-sensitive and should be stored under an inert atmosphere.[\[1\]](#)[\[5\]](#)
- Incompatible materials to avoid are strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2] [3]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, call a physician. [2] [3] [5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1] [2] [5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [2] [5]

Accidental Release Measures:

- Ensure adequate ventilation and use personal protective equipment.[\[2\]](#)[\[5\]](#)

- Sweep up the material and shovel it into a suitable, closed container for disposal.[1][2]
- Avoid creating dusty conditions.[3]
- Prevent the chemical from entering drains or surface water.[1][2]

Disposal Plan

Proper disposal of **5-Bromosalicylaldehyde** and its contaminated materials is a critical step in the chemical's lifecycle to ensure environmental safety.

- **Waste Container:** Use a designated, clearly labeled hazardous waste container for **5-Bromosalicylaldehyde** and any contaminated materials (e.g., gloves, weighing paper).[4]
- **Labeling:** The container must be labeled as "Hazardous Waste" with the full chemical name, "**5-Bromosalicylaldehyde**," and indicate the associated hazards.[4]
- **Disposal Method:** Dispose of the contents and container to an approved waste disposal plant.[1][2] Do not dispose of the chemical down the drain or in regular trash.[4] Contact your institution's environmental health and safety office for guidance on disposal procedures.

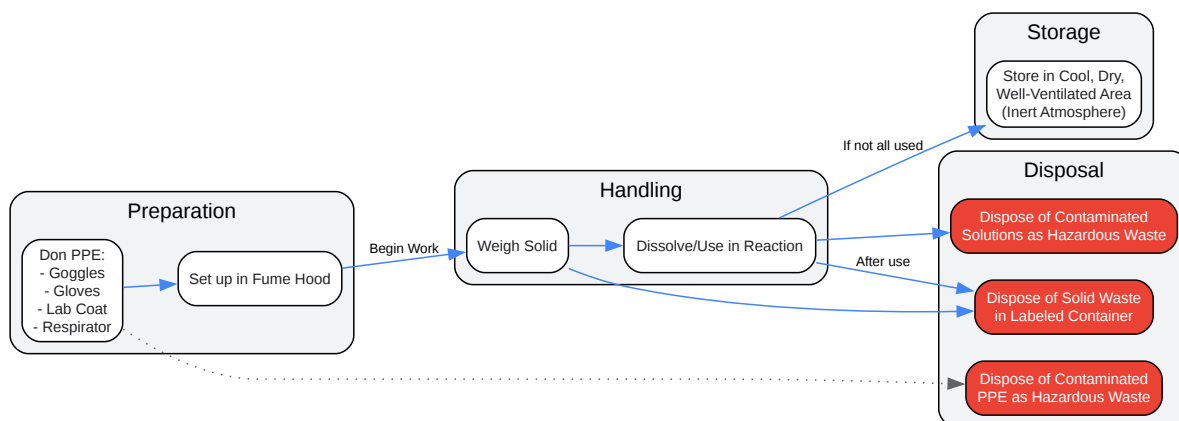
Chemical and Physical Properties

A summary of the key quantitative data for **5-Bromosalicylaldehyde** is provided below for easy reference.

Property	Value
Molecular Formula	C7H5BrO2
Molecular Weight	201.02 g/mol [3]
Appearance	Off-white to pale yellow solid/crystal[3][6]
Melting Point	103 - 107 °C[3]
CAS Number	1761-61-1[1]

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **5-Bromosalicylaldehyde** in a laboratory setting.



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Caption: Workflow for Handling **5-Bromosalicylaldehyde**.

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